

An In-Depth Technical Guide to the Physical State and Appearance of Aminocarb

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Compound of Interest

Compound Name: *Aminocarb*

Cat. No.: *B1665979*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **Aminocarb**, a carbamate insecticide. The information is presented to support research, development, and quality control activities involving this compound.

Physical State and Appearance

Aminocarb is a synthetic organic compound that exists as a solid at standard temperature and pressure.^{[1][2][3][4]} Its characteristic appearance is that of a white to beige or tan crystalline solid.^{[1][5][6]} The crystalline nature of the solid is a key physical attribute.^{[2][4][7]}

Physicochemical Properties

The following table summarizes the key quantitative physicochemical properties of **Aminocarb**. These parameters are critical for understanding its behavior in various environmental and biological systems.

Property	Value	Units	Notes and Citations
Molecular Formula	C ₁₁ H ₁₆ N ₂ O ₂	-	[1][7]
Molar Mass	208.26	g/mol	[1][6]
Physical State	Crystalline Solid	-	[1][2][4][5][7]
Color	White, tan, or beige	-	[1][5][6]
Melting Point	93 - 95	°C	[1][2][6][7]
Boiling Point	298	°C	[6]
Water Solubility	915	mg/L at 20°C	[1][3][5]
0.09	g/100mL at 20°C	[1][2][4]	
Solubility in Organic Solvents	Soluble in polar organic solvents; moderately soluble in aromatic solvents.	-	[1][6][7]
Vapor Pressure	1.88 x 10 ⁻⁶	mm Hg	[6]
0.0023	Pa at 20°C	[2]	
Log Kow (Octanol/Water Partition Coefficient)	1.73 - 1.90	-	[1][2]
Relative Vapor Density	7.18 - 7.2	(air = 1)	[1][2]

Experimental Protocols

The determination of the physical and chemical properties of a compound like **Aminocarb** relies on standardized experimental protocols. Below are detailed methodologies for key experiments.

3.1 Determination of Physical State and Appearance

This protocol outlines the qualitative assessment of a substance's physical form and color.

- Objective: To visually inspect and describe the physical form and color of the test substance at ambient temperature.
- Materials:
 - Test substance (**Aminocarb**)
 - Spatula
 - White viewing background (e.g., ceramic tile or watch glass)
 - Adequate lighting source
- Procedure:
 - Place a small, representative sample of the test substance onto the white viewing background using a clean spatula.
 - Observe the sample under adequate lighting.
 - Record the physical form of the substance (e.g., crystalline, powder, amorphous).
 - Record the color of the substance. For precise color determination, a standardized color guide can be used to minimize subjective bias.[8]
 - The entire procedure should be performed in a well-ventilated area or a fume hood.

3.2 Determination of Melting Point (Capillary Method)

This protocol is based on the ASTM E324 standard test method and is used to determine the melting range of an organic chemical.[1][6]

- Objective: To determine the temperature range over which the solid phase of a substance transitions to the liquid phase.
- Apparatus:

- Melting point apparatus with a heating block and temperature control
- Capillary tubes (sealed at one end)
- Thermometer or digital temperature probe
- Mortar and pestle (if sample needs to be pulverized)
- Procedure:
 - Ensure the sample is dry and finely powdered.
 - Pack the dry sample into a capillary tube to a height of 2.5-3.5 mm.[\[9\]](#)
 - Place the capillary tube into the heating block of the melting point apparatus.
 - Heat the block rapidly to a temperature approximately 5°C below the expected melting point.
 - Then, reduce the heating rate to approximately 1°C per minute to ensure thermal equilibrium.[\[3\]](#)[\[9\]](#)
 - Record the temperature at which the substance first begins to melt (initial melting point) and the temperature at which the last solid particle melts (final melting point). This range is the melting range.

3.3 Determination of Water Solubility (Flask Method - OECD 105)

This protocol follows the OECD Guideline for the Testing of Chemicals, No. 105, suitable for substances with solubility above 10⁻² g/L.[\[2\]](#)[\[5\]](#)[\[7\]](#)[\[10\]](#)

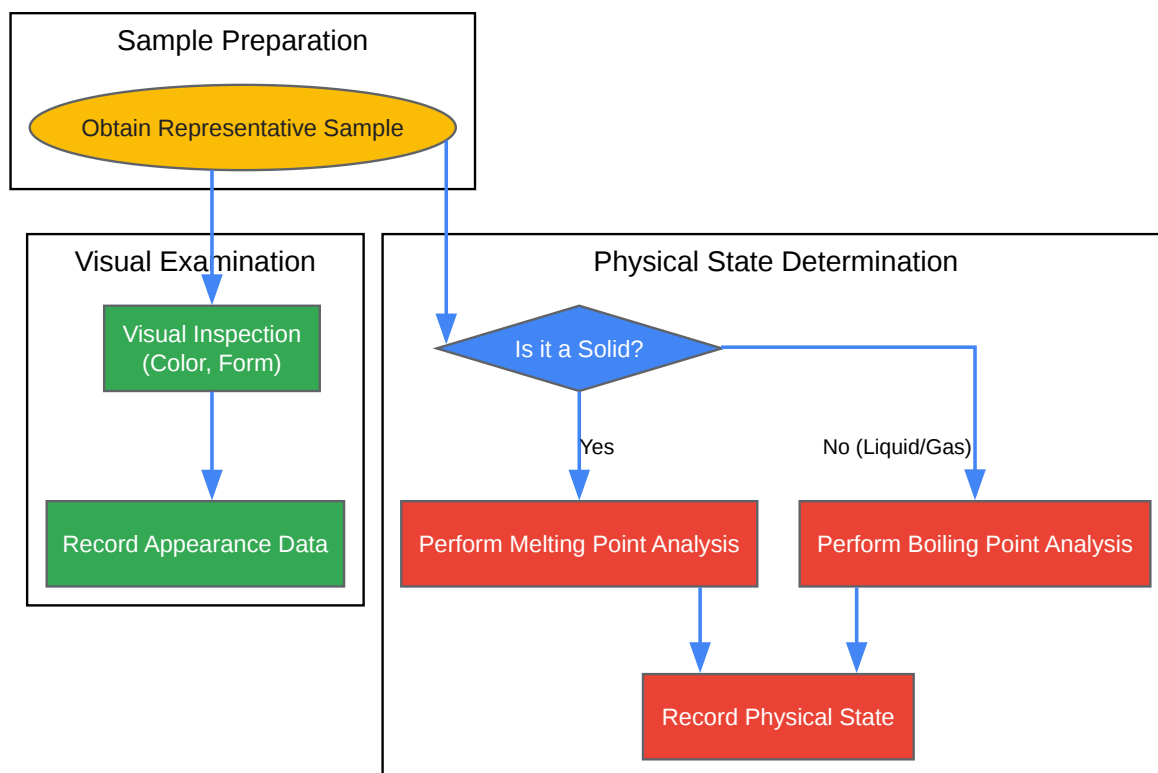
- Objective: To determine the saturation mass concentration of a substance in water at a given temperature.
- Materials:
 - Test substance (**Aminocarb**)
 - Distilled or deionized water

- Glass-stoppered flasks
- Constant temperature water bath or shaker
- Analytical balance
- Centrifuge or filtration apparatus
- Analytical instrumentation for concentration measurement (e.g., HPLC, UV-Vis spectrophotometer)
- Procedure:
 - Add an excess amount of the test substance to a flask containing a known volume of water.
 - Seal the flask and place it in a constant temperature bath (e.g., 20 ± 0.5 °C).[2][5]
 - Agitate the mixture for a sufficient time to reach equilibrium (preliminary tests can determine this, often 24-48 hours).
 - After equilibrium is reached, cease agitation and allow the undissolved solid to settle.
 - Separate the aqueous phase from the solid phase by centrifugation or filtration.
 - Analyze the concentration of the substance in the clear aqueous phase using a validated analytical method.
 - Perform at least two independent determinations.

Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for the determination of the physical state and appearance of a chemical substance.

Workflow for Physical State & Appearance Determination



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Caption: A flowchart illustrating the key steps in determining the physical state and appearance of a chemical compound.

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